

ESTRATETRAENOL versus other putative human pheromones: a comparative review

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Compound of Interest

Compound Name: ESTRATETRAENOL

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Estratetraenol vs. Other Putative Human Pheromones: A Comparative Review

For Researchers, Scientists, and Drug Development Professionals

The existence and function of human pheromones remain a subject of vigorous scientific debate. Among the candidate molecules, **estratetraenol** (EST), a steroid found in female urine, has been a focal point of research, often compared to other putative pheromones such as androstadienone (AND), androstenone, and androstenol. This guide provides an objective comparison of their reported effects, supported by experimental data and detailed methodologies, to aid researchers in this complex field.

Comparative Overview of Putative Human Pheromones

Estratetraenol is hypothesized to act as a female-specific chemosignal, influencing male perception and behavior. In contrast, androstadienone, a testosterone derivative found in male sweat and semen, is often studied for its effects on women.^[1] Androstenone and androstenol, also found in male axillary sweat, have a more controversial and less consistently reported range of effects. A significant body of research on these compounds is marked by small sample sizes, a lack of replication, and the potential for false positives, making definitive conclusions challenging.^{[2][3]}

Summary of Quantitative Data

The following tables summarize the quantitative findings from key studies on the effects of **estratetraenol** and other putative human pheromones on mood, perception, and physiological responses.

Table 1: Effects on Mood and Psychological State

Compound	Study	Participants	Task	Key Quantitative Findings
Estratetraenol (EST)	Jacob & McClintock (2000)	48 men and women	Mood questionnaires	Decreased positive mood in men; no significant effect on women's mood.
Androstadienone (AND)	Jacob & McClintock (2000)	48 men and women	Mood questionnaires	Maintained positive mood in women during a task, preventing a decline seen in the control group.
Wyart et al. (2007)	20 women	Mood rating after stressor	Maintained higher levels of positive mood and reduced negative mood compared to a control.	
Androstenone	Filsinger et al. (1985)	Not specified	Self-ratings	Decreased self-rated sexiness in male subjects compared to a no-odor condition.
Androstenol	Filsinger et al. (1985)	Not specified	Self-ratings	No significant effect on self-rated sexiness.

Table 2: Effects on Perception and Attractiveness Ratings

Compound	Study	Participants	Task	Key Quantitative Findings
Estratetraenol (EST)	Zhou et al. (2014)	24 heterosexual men	Gender perception of point-light walkers	Increased the likelihood of perceiving ambiguous walkers as female (8% change in gender perception).[4]
Hare et al. (2017)	43 men	Attractiveness and unfaithfulness ratings of female faces	No significant effect on attractiveness or unfaithfulness ratings.	
Androstadienone (AND)	Zhou et al. (2014)	24 heterosexual women	Gender perception of point-light walkers	Increased the likelihood of perceiving ambiguous walkers as male.
Saxton et al. (2008)	54 women	Attractiveness ratings of men in a speed-dating context	In one of three events, women exposed to AND gave significantly higher attractiveness ratings (mean rating of 3.8 vs. 3.1 for control).	

Hare et al. (2017)	51 women	Attractiveness and unfaithfulness ratings of male faces	No significant effect on attractiveness or unfaithfulness ratings.	
Androstenone	Black & Biron (1982)	Not specified	Attractiveness ratings of photographs	No significant effect on attractiveness ratings.
Androstenol	Kirk-Smith et al. (1978)	Men and women	Attractiveness ratings of photographs	Increased ratings of "friendliness" and "warmth" for photographs of people.

Table 3: Physiological Effects

Compound	Study	Participants	Measurement	Key Quantitative Findings
Estratetraenol (EST)	Savic et al. (2001)	12 men	PET scans of brain activity	Activated the anterior hypothalamus.
Bensafi et al. (2004)	24 men	Skin conductance	No significant effect on physiological arousal in a neutral context.	
Androstadienone (AND)	Savic et al. (2001)	12 women	PET scans of brain activity	Activated the anterior hypothalamus.
Wyart et al. (2007)	20 women	Salivary cortisol	Maintained significantly higher cortisol levels compared to a control group over a 2-hour period.	
Bensafi et al. (2003)	24 women	Skin conductance	Increased skin conductance, indicating heightened sympathetic arousal.	

Experimental Protocols

Gender Perception of Point-Light Walkers (Zhou et al., 2014)

This study aimed to determine if AND and EST could signal gender information.

- Participants: 24 heterosexual males, 24 heterosexual females, 24 homosexual males, and 24 bisexual/homosexual females.
- Stimuli:
 - Chemicals: Androstadienone (2.5 mM), **estratetraenol** (2.5 mM), and a control solution (clove oil in propylene glycol). The substances were presented on a cotton ball under the participants' noses.
 - Visual: Point-light walkers (PLWs) were animations of 15 dots representing the major joints of a human body walking. The gaits were digitally morphed along a continuum from masculine to feminine.
- Procedure:
 - On three separate days, participants were exposed to either AND, EST, or the control solution in a counterbalanced order.
 - They were shown a series of PLWs with varying degrees of masculinity/femininity in their gait.
 - For each PLW, participants had to make a forced-choice judgment of whether the walker was male or female.
- Data Analysis: The proportion of "male" or "female" responses was calculated for each chemical condition and compared.

Brain Activation Studies using PET (Savic et al., 2001)

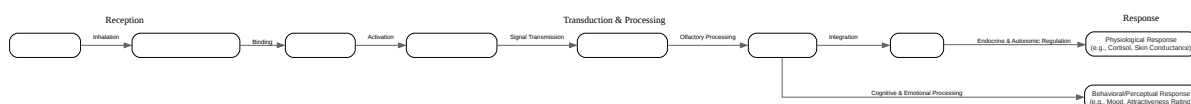
This research investigated the neural correlates of exposure to putative pheromones.

- Participants: 12 heterosexual men and 12 heterosexual women.
- Stimuli: Androstadienone, **estratetraenol**, and a control odorant (cedarwood oil). The substances were delivered via an olfactometer.
- Procedure:

- Participants underwent Positron Emission Tomography (PET) scans to measure regional cerebral blood flow (rCBF), an indicator of neural activity.
- During the scans, they were presented with the different odorants.
- The brain activation patterns in response to each substance were recorded and compared.
- Data Analysis: Statistical parametric mapping was used to identify brain regions with significantly different rCBF between the different odor conditions.

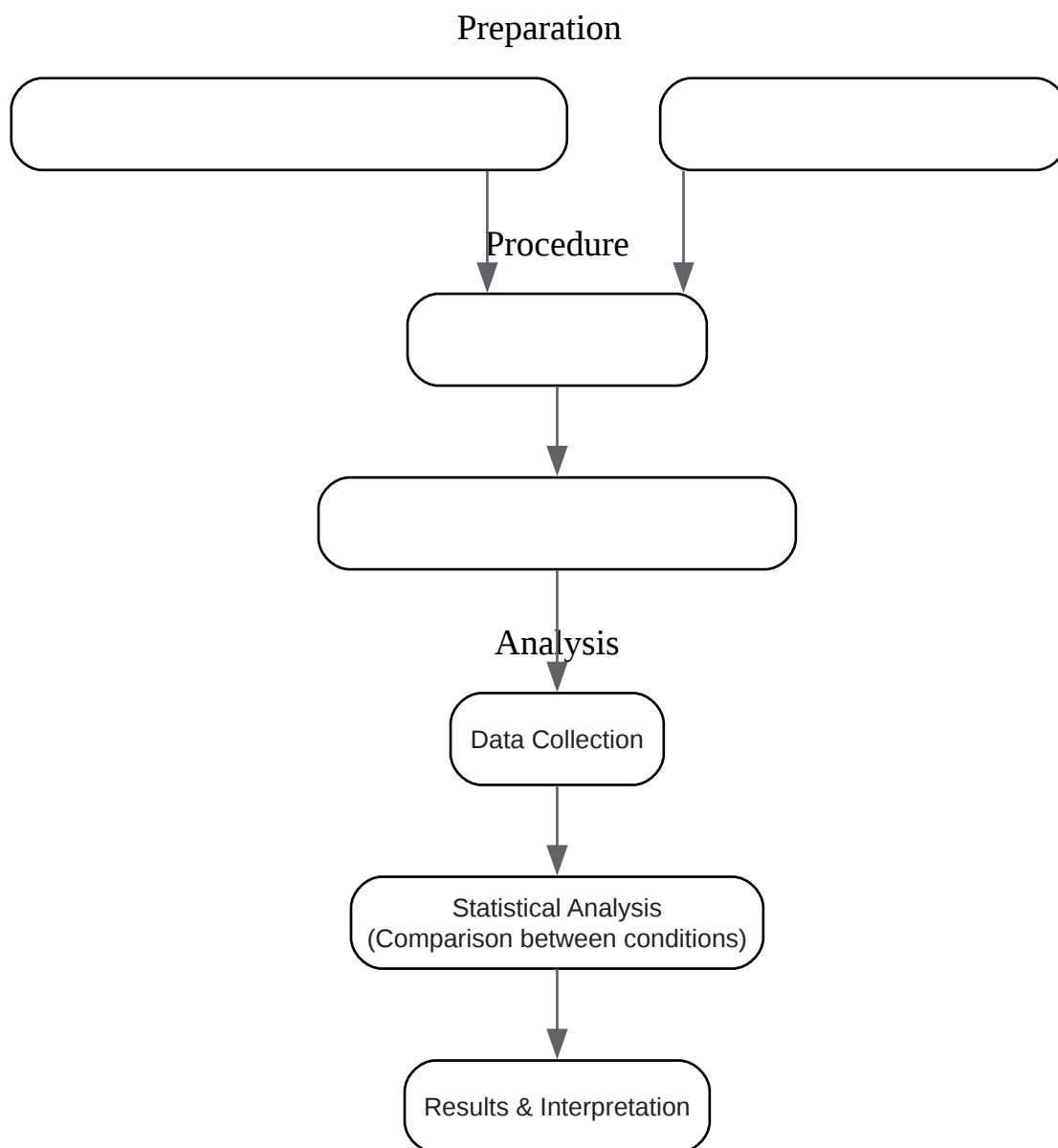
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the proposed signaling pathways for putative human pheromones and a typical experimental workflow for studying their effects.



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Caption: Proposed signaling pathway for putative human pheromones.



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Caption: A generalized experimental workflow for human pheromone research.

Conclusion

The research into **estratetraenol** and other putative human pheromones presents a complex and often contradictory picture. While some studies suggest that these compounds can influence mood, perception, and physiological arousal in a sex-specific manner, others have

failed to replicate these findings or have demonstrated no significant effects. The debate is further complicated by the high concentrations of these substances used in many experiments, which may not reflect natural exposure levels.

For researchers and drug development professionals, a critical approach to the existing literature is paramount. The methodologies of past studies should be carefully scrutinized, and future research should prioritize robust, double-blind, and well-powered experimental designs. While the allure of human pheromones is strong, the scientific evidence remains inconclusive, and the field requires further rigorous investigation to substantiate the claims made for **estratetraenol** and its counterparts.

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